

Lipoxin A4-d5 stability and storage conditions

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Compound of Interest

Compound Name: *Lipoxin A4-d5*

Cat. No.: *B568764*

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Technical Support Center: Lipoxin A4-d5

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Lipoxin A4-d5** (LXA4-d5).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Lipoxin A4-d5**?

Lipoxin A4-d5 should be stored at -80°C in its original packaging.^{[1][2]} It is shipped on dry ice to maintain this temperature.^{[1][2]}

Q2: What is the long-term stability of **Lipoxin A4-d5**?

When stored properly at -80°C, **Lipoxin A4-d5** is stable for at least one year.^{[1][2]}

Q3: In what form is **Lipoxin A4-d5** supplied?

Lipoxin A4-d5 is typically supplied as a solution in ethanol.^[1]

Q4: How should I handle **Lipoxin A4-d5** upon receipt?

Upon receipt, immediately store the product at -80°C. Avoid repeated freeze-thaw cycles. For use, it is recommended to aliquot the solution into smaller, single-use vials to minimize degradation of the main stock.

Q5: Is **Lipoxin A4-d5** sensitive to pH?

While specific stability data for the deuterated form across different pH values is limited, the non-deuterated form, Lipoxin A4, shows pH-dependent stability. At 37°C, approximately 70% of Lipoxin A4 remains after 72 hours at a physiological pH of 7.2.[3] However, its stability decreases in acidic or basic conditions, with only 30-35% remaining after 72 hours.[3] It is reasonable to assume that **Lipoxin A4-d5** exhibits similar pH sensitivity.

Troubleshooting Guide

Problem: I am seeing a loss of **Lipoxin A4-d5** signal in my LC-MS/MS analysis.

- Possible Cause 1: Improper Storage.
 - Solution: Ensure that the **Lipoxin A4-d5** stock solution has been consistently stored at -80°C. Avoid storing it at higher temperatures, such as -20°C, as this can accelerate degradation. Verify the temperature of your freezer.
- Possible Cause 2: Repeated Freeze-Thaw Cycles.
 - Solution: Aliquot the stock solution into single-use vials immediately after the first use. This will prevent the degradation that can occur with multiple freeze-thaw cycles.
- Possible Cause 3: Instability in Aqueous Solutions.
 - Solution: Prepare aqueous working solutions fresh for each experiment. Due to the limited stability of lipoxins in aqueous media, do not store them for extended periods, even at low temperatures.
- Possible Cause 4: Adsorption to Plasticware.
 - Solution: Use low-adhesion polypropylene or silanized glass vials and pipette tips when handling **Lipoxin A4-d5** solutions to minimize loss due to surface adsorption.

Problem: My experimental results are inconsistent.

- Possible Cause 1: Inaccurate Pipetting of Small Volumes.

- Solution: When preparing dilutions, avoid pipetting very small volumes of the ethanolic stock solution directly into a large volume of aqueous buffer. Perform serial dilutions to ensure accuracy. Use calibrated pipettes and proper pipetting techniques.
- Possible Cause 2: Degradation During Sample Preparation.
 - Solution: Keep samples on ice during preparation and analysis to minimize enzymatic and chemical degradation. Process samples quickly.

Problem: The **Lipoxin A4-d5** is not dissolving properly in my aqueous buffer.

- Possible Cause: Poor Solubility.
 - Solution: **Lipoxin A4-d5** is supplied in ethanol. When preparing aqueous solutions, ensure that the final concentration of ethanol is low enough to be compatible with your experimental system but high enough to maintain solubility. It may be necessary to briefly vortex the solution to ensure it is fully dissolved. For a stock solution in ethanol, adding it dropwise to the aqueous buffer while vortexing can aid in dissolution.

Quantitative Data Summary

Parameter	Condition	Stability/Solubility	Reference
Storage Temperature	Long-term	-80°C	[1][2]
Long-term Stability	at -80°C	≥ 1 year	[1][2]
Supplied Formulation	A solution in ethanol	[1]	
Solubility	DMF	50 mg/ml	[1]
Ethanol	50 mg/ml	[1]	
PBS (pH 7.2)	1 mg/ml	[1]	
Chemical Stability (of Lipoxin A4)	at 37°C, pH 7.2	~70% remaining after 72 hrs	[3]
at 37°C, acidic conditions	~35% remaining after 72 hrs	[3]	
at 37°C, basic conditions	~30% remaining after 72 hrs	[3]	

Experimental Protocols

General Protocol for Handling and Dilution of **Lipoxin A4-d5**

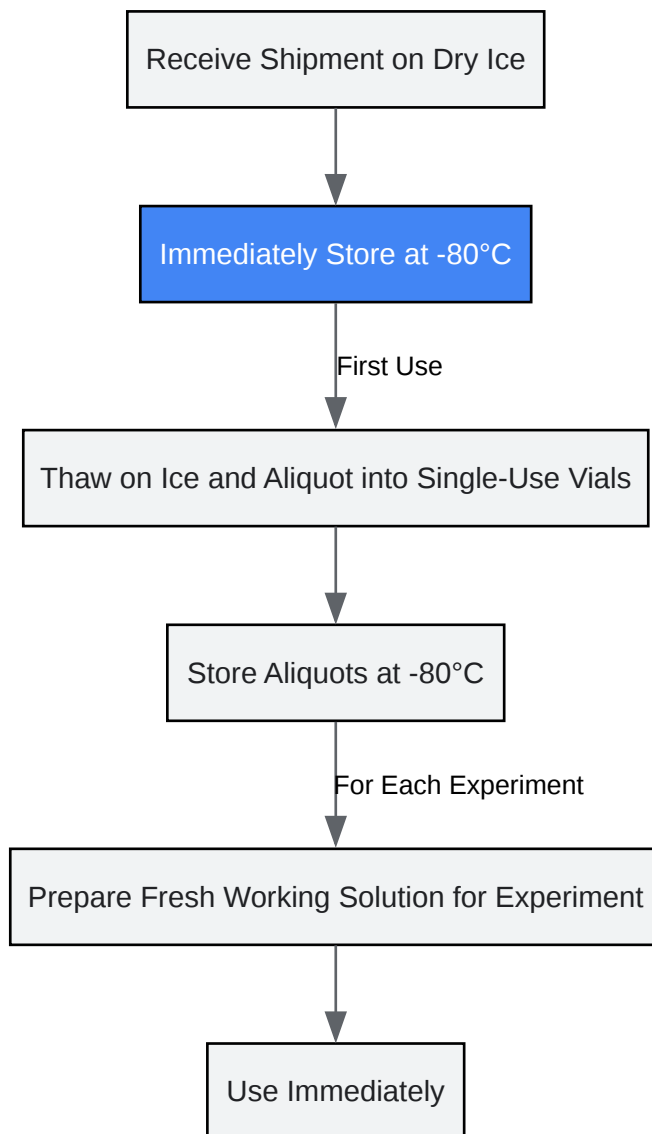
This protocol provides a general guideline for the preparation of working solutions of **Lipoxin A4-d5** from a stock solution in ethanol.

- Materials:
 - **Lipoxin A4-d5** in ethanol (stock solution)
 - Low-adhesion polypropylene microcentrifuge tubes
 - Calibrated pipettes with low-adhesion tips
 - Desired aqueous buffer (e.g., PBS)
 - Ice

- Procedure:
 1. Remove the stock solution of **Lipoxin A4-d5** from the -80°C freezer and thaw it on ice.
 2. Once thawed, briefly vortex the stock solution to ensure homogeneity.
 3. To minimize freeze-thaw cycles of the main stock, immediately prepare single-use aliquots in low-adhesion polypropylene tubes. Store these aliquots at -80°C.
 4. For preparing a working solution, dilute the stock solution serially in the desired aqueous buffer.
 5. When diluting, add the ethanolic solution of **Lipoxin A4-d5** to the aqueous buffer and immediately vortex to ensure proper mixing and to avoid precipitation.
 6. Keep the prepared working solutions on ice and use them as quickly as possible, preferably on the same day of preparation.

Visualizations

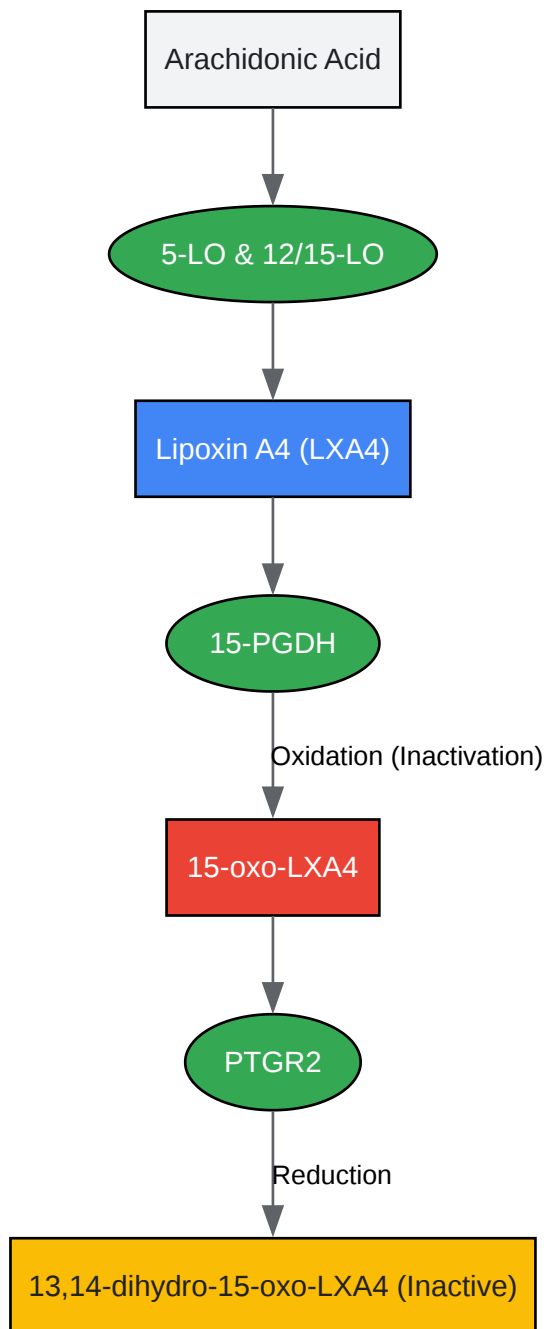
Lipoxin A4-d5 Storage and Handling Workflow



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Caption: Recommended workflow for storing and handling **Lipoxin A4-d5**.

Simplified Metabolic Pathway of Lipoxin A4

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